

Application Notes and Protocols for GSK4028 in Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK4028

Cat. No.: B2980303

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Introduction

GSK4028 is the enantiomeric negative control for GSK4027, a potent and selective chemical probe for the bromodomains of p300/CBP-associated factor (PCAF, also known as KAT2B) and general control nonderepressible 5 (GCN5, also known as KAT2A).[1][2] As histone acetyltransferases (HATs), PCAF and GCN5 play a crucial role in epigenetic regulation of gene transcription and are implicated in various cellular processes, including inflammation, cell cycle control, and DNA damage repair. GSK4027 serves as a valuable tool to investigate the cellular functions of the PCAF/GCN5 bromodomains. In any cell-based experiment using GSK4027, **GSK4028** is an essential reagent to differentiate between on-target effects of PCAF/GCN5 bromodomain inhibition and any potential off-target or non-specific effects of the chemical scaffold.

Mechanism of Action

GSK4027 binds to the acetyl-lysine binding pocket of the PCAF and GCN5 bromodomains, preventing their interaction with acetylated histone tails and other acetylated proteins. This disrupts the recruitment of PCAF/GCN5-containing complexes to chromatin, thereby

modulating gene expression. **GSK4028**, as the inactive (S,S)-enantiomer, does not productively engage with the PCAF/GCN5 bromodomains and is therefore not expected to elicit biological effects mediated by the inhibition of these targets.[1][2]

Data Presentation

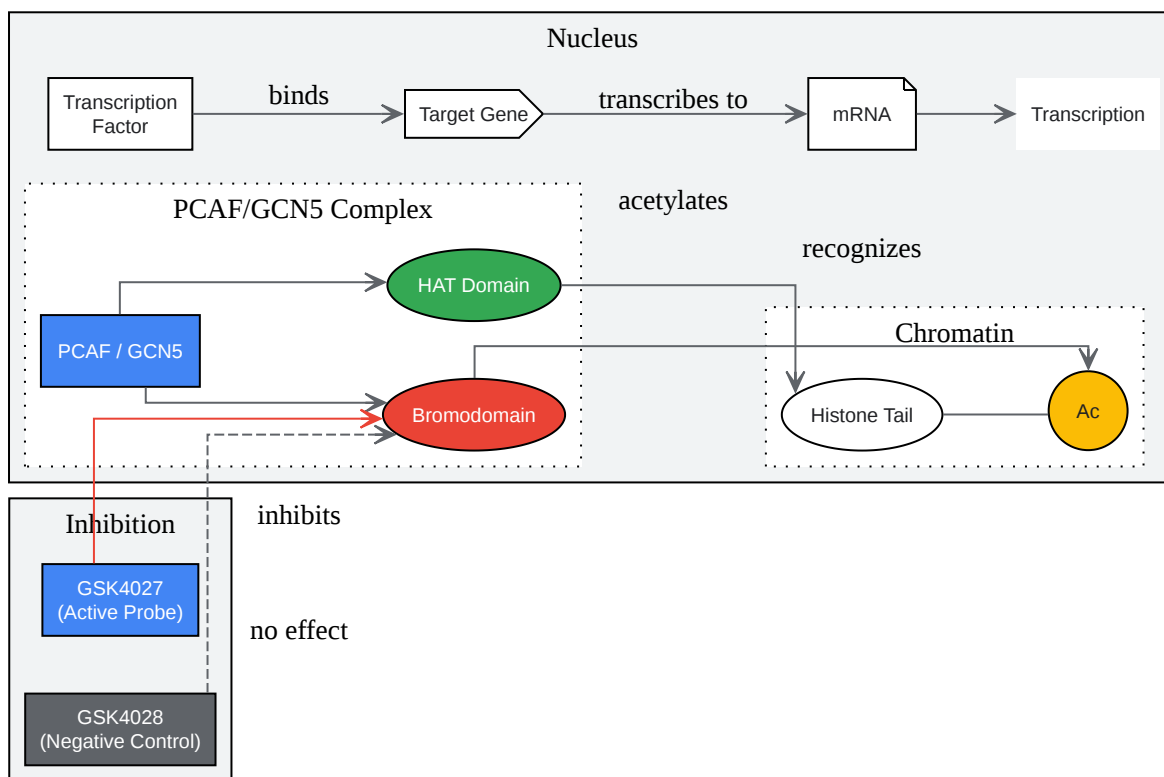
Table 1: In Vitro and Cellular Potency of GSK4027 and GSK4028

Compound	Target(s)	Assay Type	Potency	Reference
GSK4027	PCAF/GCN5 Bromodomains	TR-FRET (in vitro)	pIC50 = 7.4 (for PCAF)	[3]
PCAF/GCN5 Bromodomains	BROMOscan (in vitro)	Ki = 1.4 nM (for both)	[1]	
PCAF Bromodomain	NanoBRET (cellular)	IC50 = 60 nM	[1][2]	
GSK4028	PCAF/GCN5 Bromodomains	TR-FRET (in vitro)	pIC50 = 4.9 (for PCAF)	N/A

Note: The cellular potency of **GSK4028** is not typically determined as it is designed to be inactive. In cell-based assays, **GSK4028** should be used at the same concentrations as GSK4027 and is expected to show no significant activity.

Signaling Pathways

The following diagram illustrates the role of PCAF/GCN5 in transcriptional activation and the mechanism of inhibition by GSK4027.



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Caption: PCAF/GCN5 signaling and inhibition by GSK4027/**GSK4028**.

Experimental Protocols

NanoBRET™ Target Engagement Assay for PCAF/GCN5

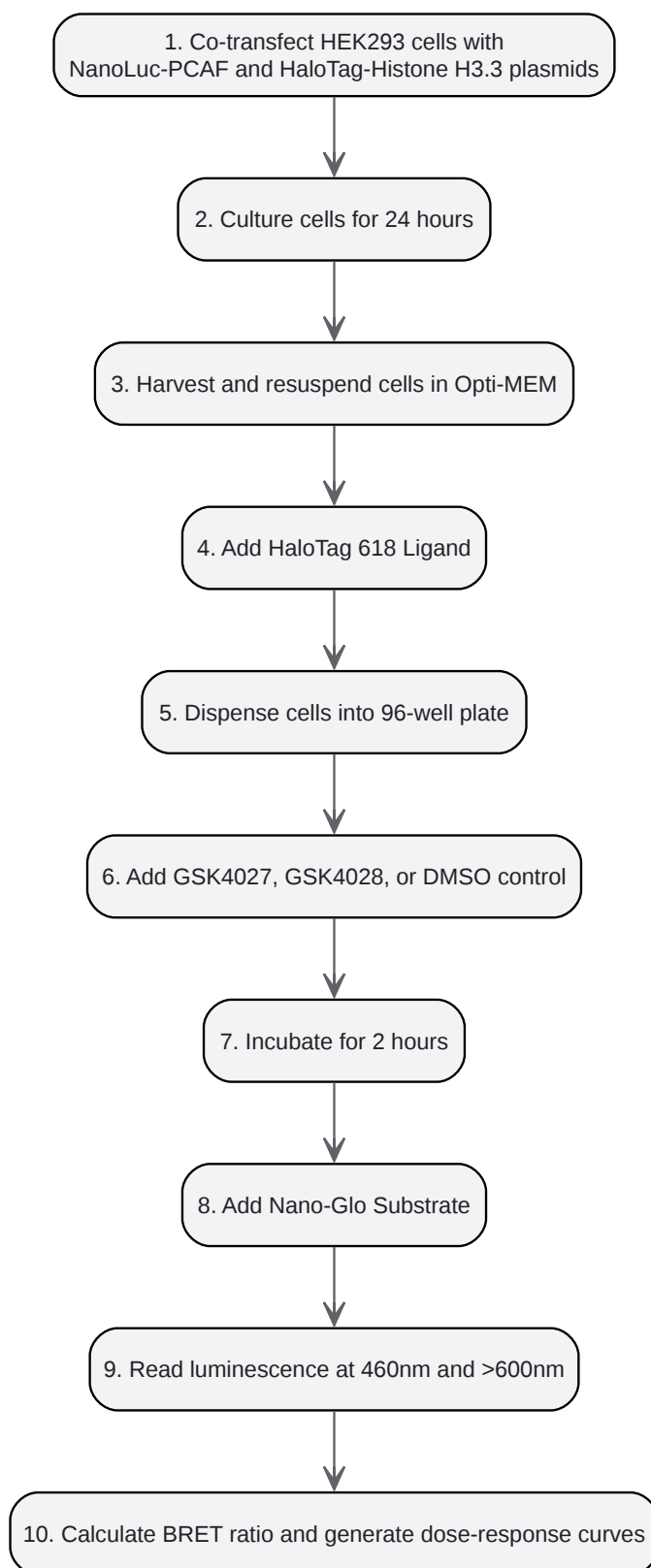
This protocol is to quantitatively assess the binding of GSK4027 and its negative control **GSK4028** to the PCAF bromodomain in living cells.

Materials:

- HEK293 cells

- Plasmid encoding NanoLuc®-PCAF fusion protein
- Plasmid encoding HaloTag®-Histone H3.3 fusion protein
- FuGENE® HD Transfection Reagent
- Opti-MEM® I Reduced Serum Medium
- DMEM with 10% FBS
- GSK4027 and **GSK4028** (dissolved in DMSO)
- NanoBRET™ Nano-Glo® Substrate
- HaloTag® NanoBRET™ 618 Ligand
- White, 96-well assay plates
- Luminometer capable of measuring luminescence at two wavelengths

Experimental Workflow Diagram:



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Caption: Workflow for the PCAF/GCN5 NanoBRET™ Target Engagement Assay.

Procedure:

- **Cell Transfection:** Co-transfect HEK293 cells with the NanoLuc®-PCAF and HaloTag®-Histone H3.3 expression vectors using FuGENE® HD Transfection Reagent according to the manufacturer's protocol.
- **Cell Culture:** Culture the transfected cells for 24 hours in DMEM with 10% FBS.
- **Cell Preparation:** Harvest the cells and resuspend them in Opti-MEM® I medium.
- **Ligand Addition:** Add the HaloTag® NanoBRET™ 618 Ligand to the cell suspension at the desired final concentration.
- **Plating:** Dispense the cell suspension into the wells of a white 96-well plate.
- **Compound Treatment:** Add serial dilutions of GSK4027, **GSK4028**, or DMSO (vehicle control) to the wells. A typical concentration range for GSK4027 would be from 1 nM to 100 µM. Use the same concentration range for **GSK4028**.
- **Incubation:** Incubate the plate at 37°C in a CO2 incubator for 2 hours.
- **Substrate Addition:** Add the NanoBRET™ Nano-Glo® Substrate to all wells.
- **Measurement:** Read the luminescence at 460 nm (donor emission) and >600 nm (acceptor emission) using a luminometer.
- **Data Analysis:** Calculate the NanoBRET™ ratio by dividing the acceptor signal by the donor signal. Plot the BRET ratio against the logarithm of the compound concentration and fit the data to a four-parameter log-logistic curve to determine the IC50 value. GSK4027 should yield a dose-dependent decrease in the BRET signal, while **GSK4028** should have no significant effect.

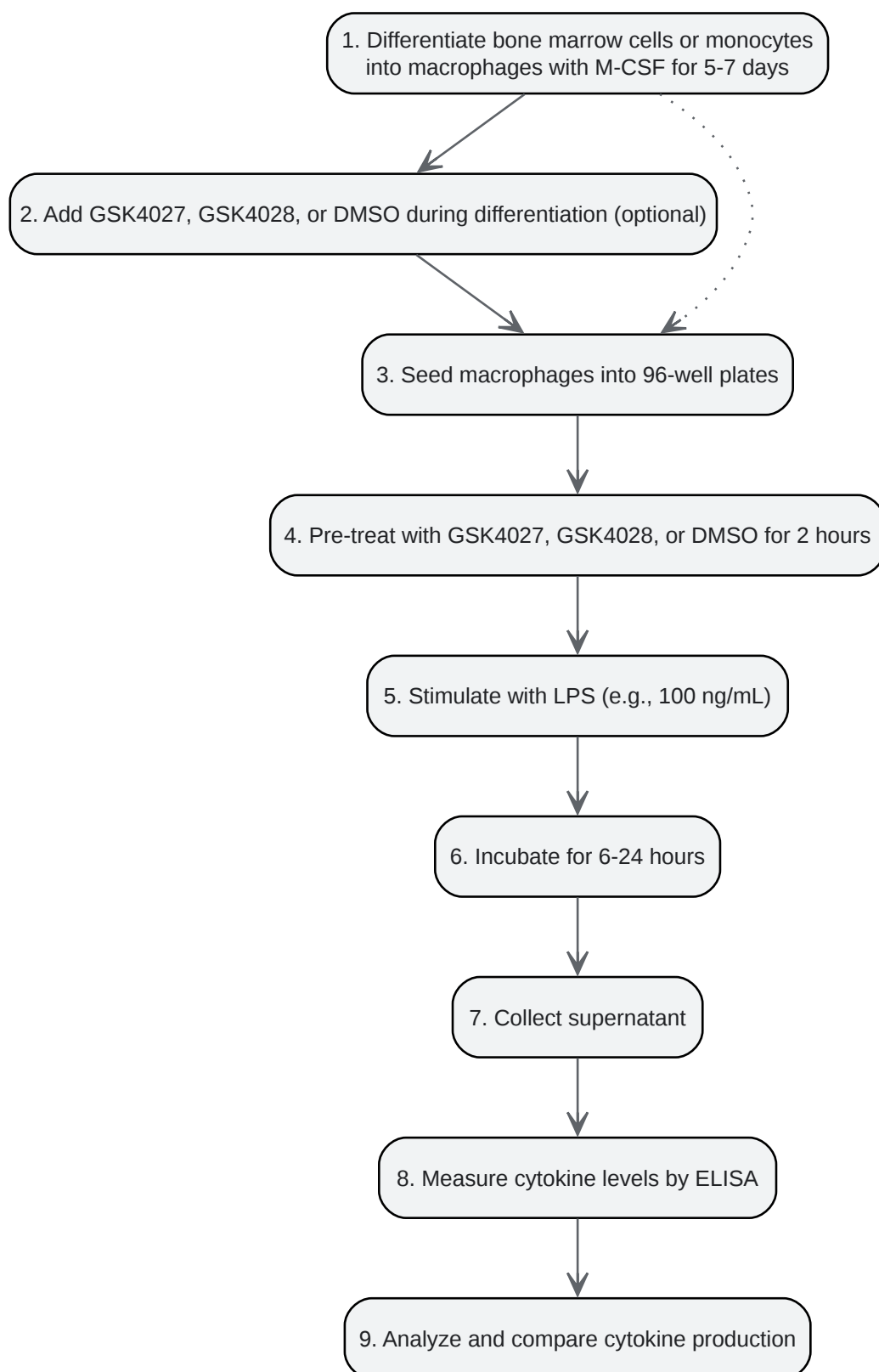
Macrophage Cytokine Release Assay

This protocol is to assess the functional consequences of PCAF/GCN5 bromodomain inhibition on inflammatory responses in macrophages.

Materials:

- Mouse bone marrow cells or human CD14+ monocytes
- Macrophage colony-stimulating factor (M-CSF)
- RPMI 1640 medium with 10% FBS
- GSK4027 and **GSK4028** (dissolved in DMSO)
- Lipopolysaccharide (LPS)
- ELISA kits for desired cytokines (e.g., TNF- α , IL-6)
- 96-well cell culture plates

Experimental Workflow Diagram:



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Caption: Workflow for the Macrophage Cytokine Release Assay.

Procedure:

- **Macrophage Differentiation:** Differentiate mouse bone marrow cells or human CD14+ monocytes into macrophages by culturing them in RPMI 1640 supplemented with 10% FBS and M-CSF for 5-7 days.
- **Compound Treatment during Differentiation (Optional):** To assess the effects on macrophage differentiation, GSK4027, **GSK4028**, or DMSO can be added to the culture medium at the beginning of the differentiation process.
- **Cell Seeding:** Once differentiated, seed the macrophages into 96-well plates at an appropriate density.
- **Pre-treatment:** Pre-treat the macrophages with various concentrations of GSK4027, **GSK4028**, or DMSO for 2 hours.
- **Stimulation:** Stimulate the cells with LPS (e.g., 100 ng/mL) to induce an inflammatory response. Include an unstimulated control group.
- **Incubation:** Incubate the plates for 6-24 hours, depending on the cytokine of interest.
- **Supernatant Collection:** Carefully collect the cell culture supernatant from each well.
- **Cytokine Measurement:** Quantify the concentration of secreted cytokines (e.g., TNF- α , IL-6) in the supernatant using specific ELISA kits according to the manufacturer's instructions.
- **Data Analysis:** Compare the levels of cytokine production between the different treatment groups. GSK4027 may modulate the production of certain cytokines, while **GSK4028** is expected to have no effect compared to the vehicle control.

Conclusion

GSK4028 is an indispensable tool for rigorously validating the on-target effects of the PCAF/GCN5 bromodomain probe, GSK4027, in cell-based assays. By consistently including this inactive enantiomer as a negative control, researchers can confidently attribute the observed cellular phenotypes to the specific inhibition of PCAF and GCN5 bromodomains, thereby ensuring the reliability and reproducibility of their findings.

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References

- [1. GSK4027 | Structural Genomics Consortium \[thesgc.org\]](#)
- [2. Probe GSK4027 | Chemical Probes Portal \[chemicalprobes.org\]](#)
- [3. file.medchemexpress.com \[file.medchemexpress.com\]](#)
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